

Technical Guide: Health and Safety Information for 3-Bromo-5-ethoxypyridine

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Compound of Interest

Compound Name: 3-Bromo-5-ethoxypyridine

Cat. No.: B063768

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This document provides a comprehensive overview of the health and safety information for **3-Bromo-5-ethoxypyridine** (CAS No. 17117-17-8). The information herein is compiled from publicly available Safety Data Sheets (SDS) and is intended to guide laboratory personnel in the safe handling, storage, and disposal of this compound.

Hazard Identification and Classification

3-Bromo-5-ethoxypyridine is classified as a hazardous substance according to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals. The primary hazards are related to skin and eye irritation.^{[1][2]}

Table 1: GHS Classification for **3-Bromo-5-ethoxypyridine**

Hazard Class	Category	Hazard Statement	Signal Word	Pictogram
Skin Irritation	2	H315: Causes skin irritation.[1] [2]	Warning	GHS07 (Exclamation Mark)
Eye Irritation	2	H319: Causes serious eye irritation.[1][2]	Warning	GHS07 (Exclamation Mark)
Combustible Liquid	Not specified	H227: Combustible liquid.[3]	Warning	None specified

Precautionary Measures and Personal Protective Equipment (PPE)

Strict adherence to precautionary measures is essential to minimize risk. The following statements and PPE recommendations are derived from safety data sheets.

Table 2: Precautionary Statements (P-Statements)

Type	Code	Statement
Prevention	P264	Wash hands and any exposed skin thoroughly after handling. [1]
P280	Wear protective gloves, protective clothing, eye protection, and face protection. [1]	
P210	Keep away from heat, sparks, open flames, and hot surfaces. No smoking. [3]	
Response	P302+P352	IF ON SKIN: Wash with plenty of water. [1]
P321	Specific treatment (see supplemental first aid instruction on this label). [1]	
P332+P317	If skin irritation occurs: Get medical help. [1]	
P362+P364	Take off contaminated clothing and wash it before reuse. [1]	
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [1]	
P370+P378	In case of fire: Use dry sand, dry chemical, or alcohol-resistant foam to extinguish. [3]	
Storage	P403+P235	Store in a well-ventilated place. Keep cool. [3]

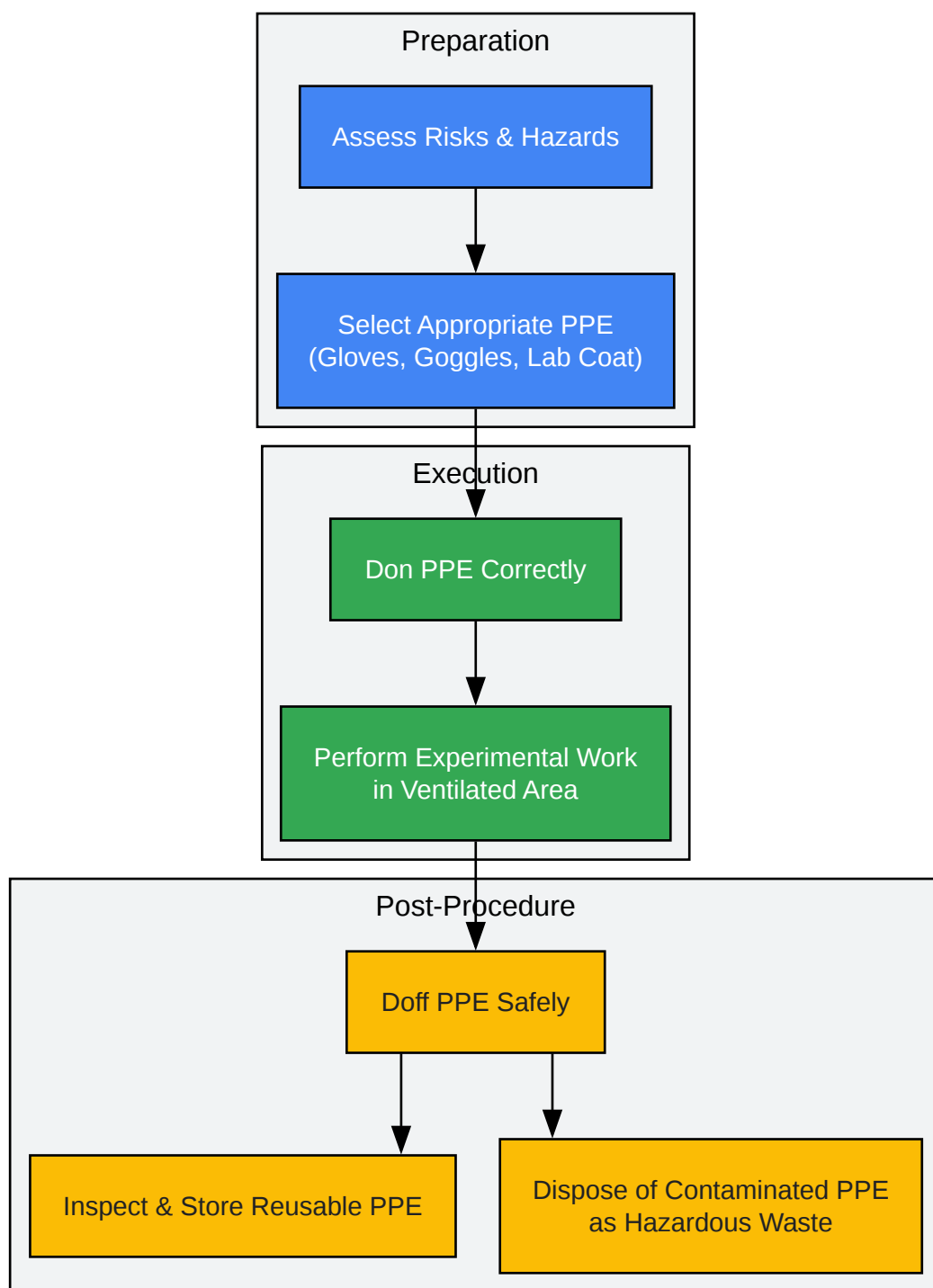
Disposal

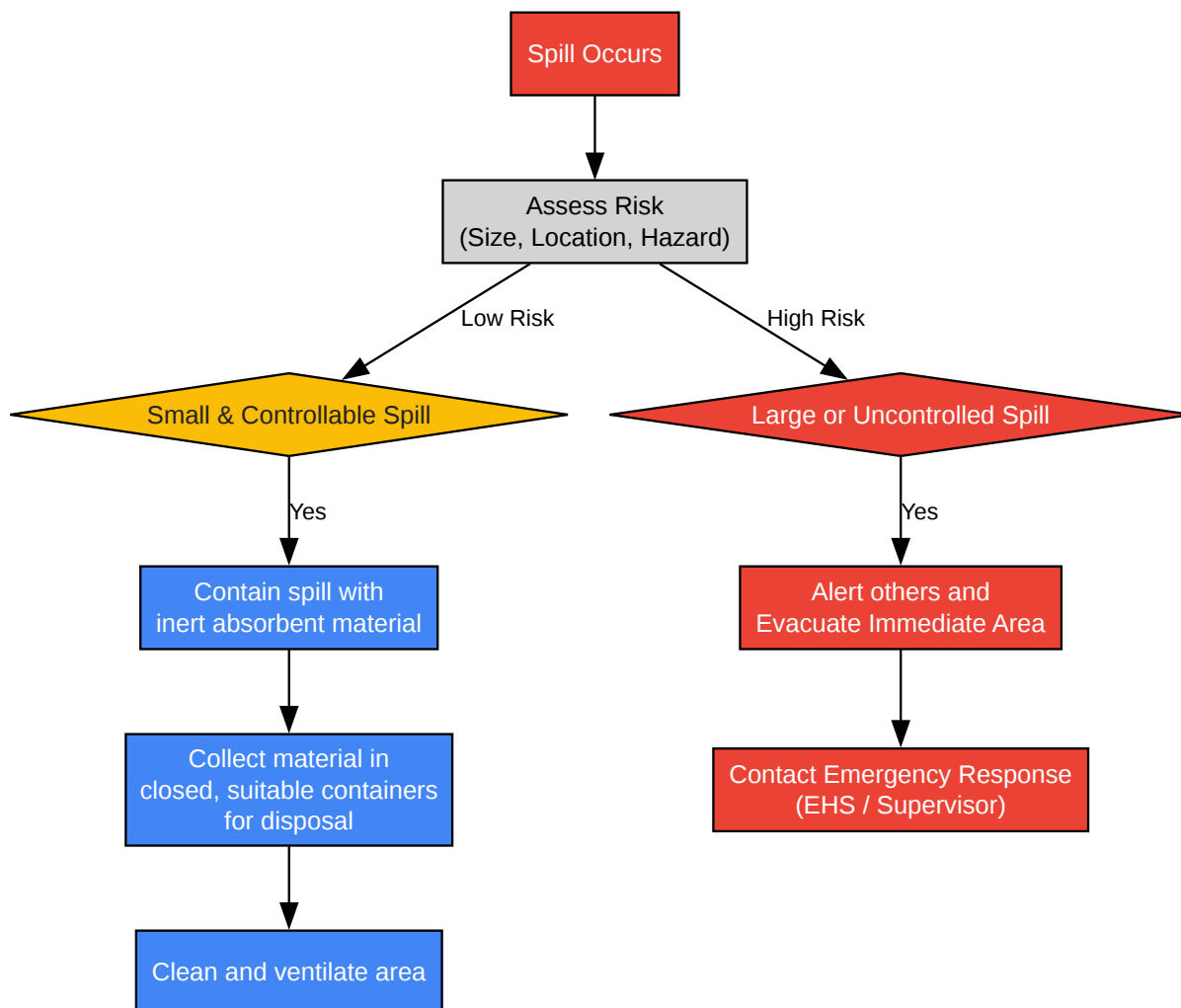
P501

Dispose of contents/container
to an approved waste disposal
plant.

Personal Protective Equipment (PPE) Workflow

A systematic approach to PPE is critical for ensuring personnel safety. The following diagram illustrates the standard workflow for using PPE when handling chemical reagents like **3-Bromo-5-ethoxypyridine**.





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References

- 1. echemi.com [echemi.com]

- 2. 3-Bromo-5-ethoxypyridine SDS - Preuzmite i pretplatite se na ažuriranja [sdsmanager.com]
- 3. 3-Bromo-5-ethoxypyridine | 17117-17-8 | TCI AMERICA [tcichemicals.com]
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